

(1-Methylcyclohexyl)methanol CAS number and synonyms

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Compound of Interest

Compound Name: (1-Methylcyclohexyl)methanol

Cat. No.: B014665

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An In-depth Technical Guide to **(1-Methylcyclohexyl)methanol**: CAS Number and Synonyms

This technical guide serves as a core reference for researchers, scientists, and drug development professionals, providing essential identification information for **(1-Methylcyclohexyl)methanol**. The document focuses on the compound's Chemical Abstracts Service (CAS) number and its various synonyms, crucial for accurate documentation, database searches, and procurement.

Chemical Identity

(1-Methylcyclohexyl)methanol is a cycloaliphatic alcohol. Its structure consists of a cyclohexane ring substituted with both a methyl group and a hydroxymethyl group on the same carbon atom. This structure dictates its chemical properties and reactivity.

Data Presentation: Identifiers for (1-Methylcyclohexyl)methanol

For clarity and ease of comparison, the primary identifiers for **(1-Methylcyclohexyl)methanol** are summarized in the table below. This information is vital for unambiguous identification in research and regulatory documentation.

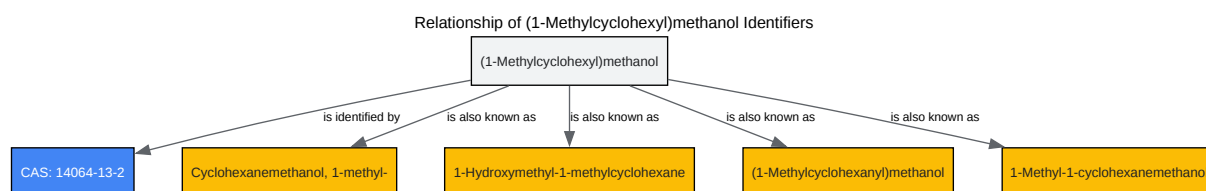
Identifier Type	Identifier	Source
CAS Number	14064-13-2	[1] [2] [3]
IUPAC Name	(1-methylcyclohexyl)methanol	[1]
Synonym	Cyclohexanemethanol, 1-methyl-	[1]
Synonym	1-Hydroxymethyl-1-methylcyclohexane	[4] [5]
Synonym	(1-Methylcyclohexanyl)methanol	[4] [5]
Synonym	1-Methyl-1-cyclohexanemethanol	[4] [5]
Molecular Formula	C8H16O	[1]
Molecular Weight	128.21 g/mol	[1]

Experimental Protocols and Signaling Pathways

It is important to note that experimental protocols and signaling pathways are not applicable to the core topic of this guide, which is the identification of a chemical compound through its CAS number and synonyms. Such information would be relevant to studies involving the biological activity or chemical reactions of **(1-Methylcyclohexyl)methanol**, which is beyond the scope of this particular technical document.

Logical Relationships of Identifiers

The following diagram illustrates the relationship between the primary chemical name, its unique CAS number, and its various synonyms. This visualization helps in understanding how different terms are used to refer to the same chemical entity.



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Caption: Logical relationship between the primary name, CAS number, and synonyms.

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References

- 1. (1-Methylcyclohexyl)methanol | C₈H₁₆O | CID 1501840 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 14064-13-2 Cas No. | (1-Methylcyclohexyl)methanol | Apollo [store.apolloscientific.co.uk]
- 3. 6240-11-5(1-Adamantaneethanol) | Kuujia.com [kuujia.com]
- 4. biosynth.com [biosynth.com]
- 5. 1-Hydroxymethyl-1-methylcyclohexane | 14064-13-2 | FH24414 [biosynth.com]
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